

Available Handling Information & Proposed Protocol

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Compound Focus: Osoresnontrine

CAS No.: 1189767-28-9

Cat. No.: S521137

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The table below summarizes the available information on **Osoresnontrine** handling and suggested stability testing approaches.

Aspect	Available Data / Suggested Protocol
Physical Form	White to off-white solid [1]
Stock Solution Storage	-80°C for 2 years; -20°C for 1 year (in DMSO) [1].
Stability Indicators	Monitor for color change from white/off-white and precipitation in solution [1].
Recommended Stability Study	Use HPLC to assess chemical purity and integrity over time under various storage conditions [2].

Experimental Protocol for Determining Storage Conditions

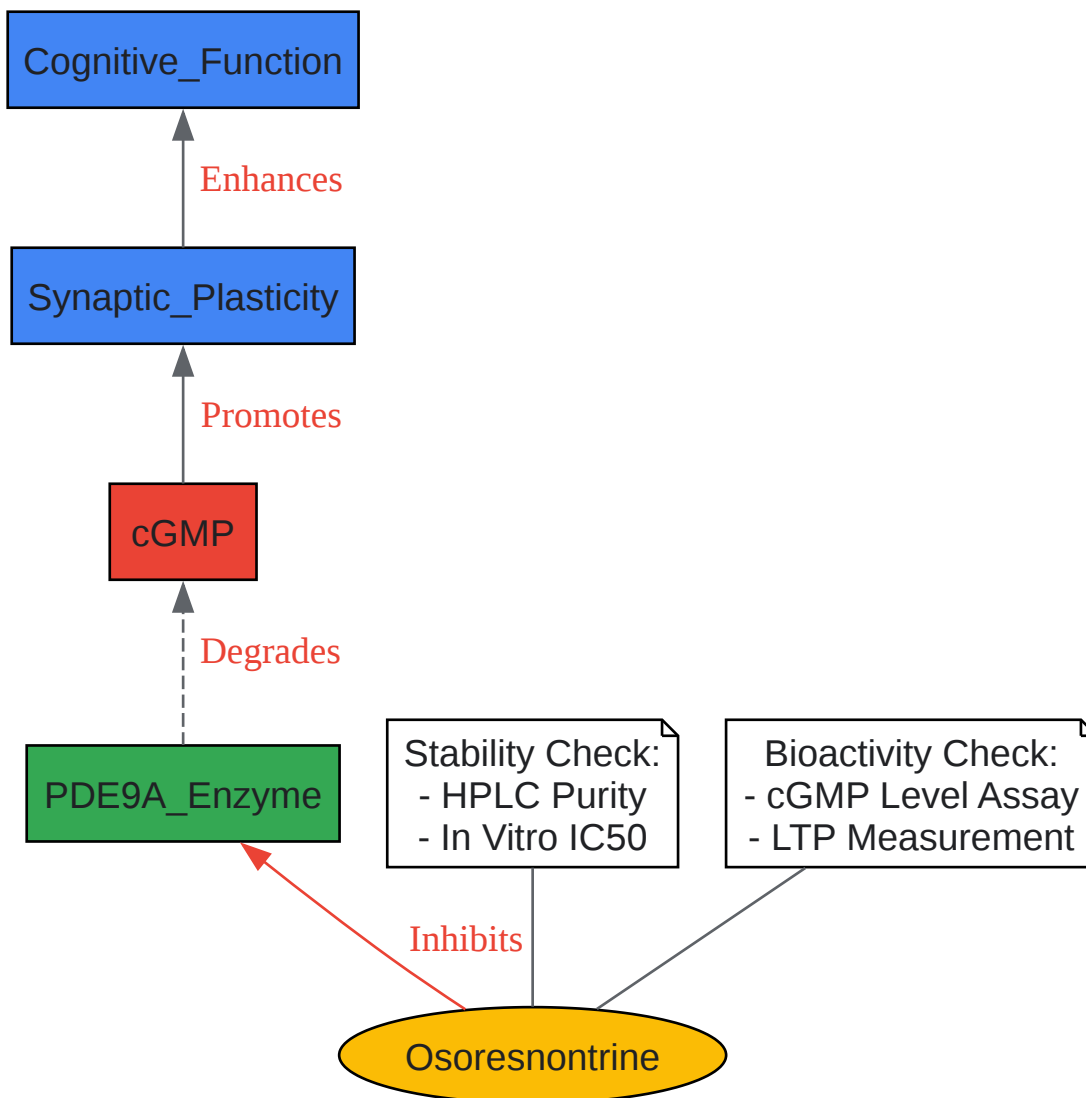
Since formal stability data is lacking, you can establish storage conditions with these experiments.

- **Accelerated Stability Studies**

- **Prepare multiple aliquots** of the solid compound and stock solutions.
 - Store samples at **4°C, -20°C, and -80°C**.
 - **Analyze samples at set intervals** (e.g., 1, 3, 6, 12 months) using HPLC to track purity loss.
- **For In Vitro Bioactivity Assays**
 - After storage, test compound efficacy in your established cell-based or enzymatic (PDE9A inhibition) assays [1].
 - A significant increase in IC₅₀ value compared to a freshly prepared reference standard indicates potency loss due to degradation.

Osoresnontrine's Role in Alzheimer's Disease Research

The diagram below illustrates the proposed mechanism of **Osoresnontrine** and key experimental checks for stability in Alzheimer's disease research contexts.



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Mechanism of Action and Research Context

Osoresnontrine is a potent and selective phosphodiesterase-9A (PDE9A) inhibitor with an IC_{50} of 52 nM [1]. PDE9A enzyme degrades cyclic guanosine monophosphate (cGMP) in the brain [3]. By inhibiting PDE9A, **Osoresnontrine** is expected to increase cGMP levels, which enhances synaptic plasticity and improves cognitive functions like memory and learning [2]. This mechanism is being investigated for treating Alzheimer's disease and schizophrenia [3].

Key Recommendations for Researchers

- **Assume Instability:** Treat **Osoresnontrine** as stable only for short periods under recommended conditions; verify key experimental results with freshly prepared stock solutions.
- **Monitor Bioactivity:** Incorporate positive controls in PDE9A inhibition or cGMP elevation assays to detect any loss of potency in stored samples [1].
- **Document Handling:** Meticulously record storage duration, temperature, and solution appearance for all experiments to aid in troubleshooting.

I hope this structured overview assists in your research planning. Should you require details on other aspects, such as its pharmacokinetic profile, I am ready to help.

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References

1. Osoresnontrine (BI-409306) | PDE9A Inhibitor [medchemexpress.com]
2. Discovery of Effective Inhibitors Against ... [pmc.ncbi.nlm.nih.gov]
3. : Uses, Interactions, Mechanism of... | DrugBank Online Osoresnontrine [go.drugbank.com]

To cite this document: Smolecule. [Available Handling Information & Proposed Protocol]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b521137#osoresnontrine-storage-conditions-stability>]

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